

Section 1: The Molecular Pathway of MPP+ Neurotoxicity

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Compound of Interest

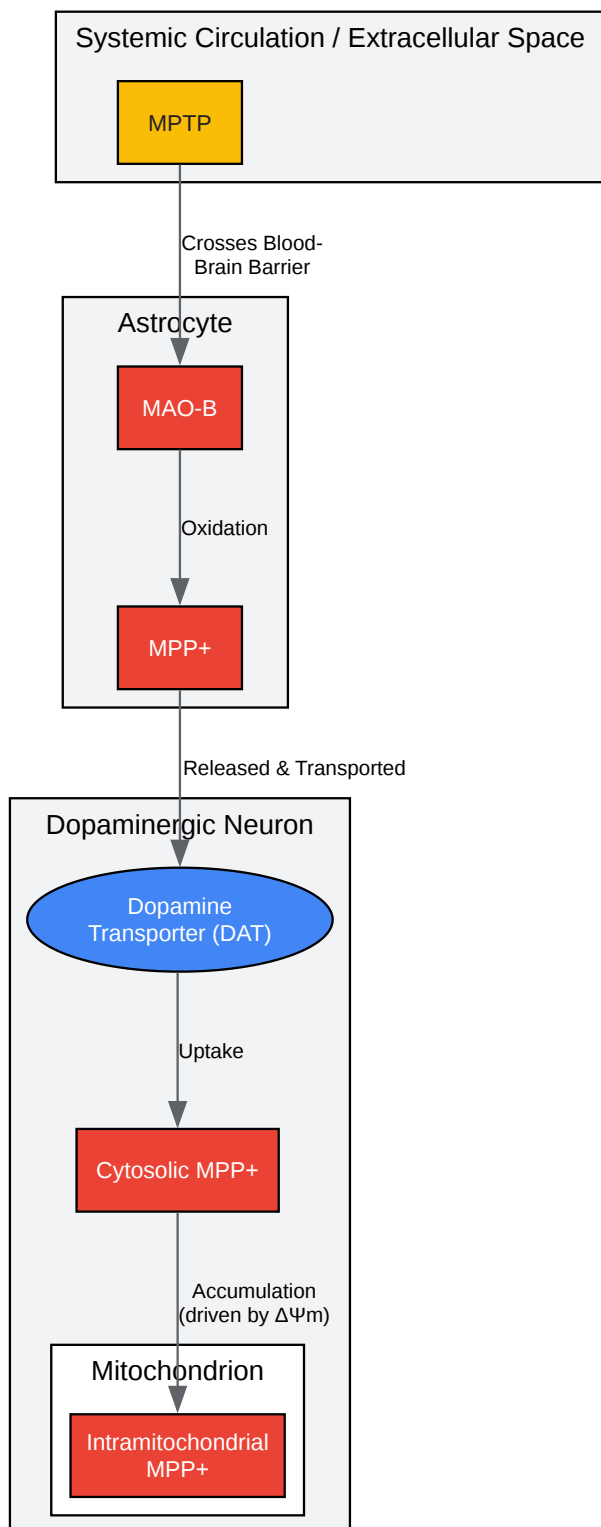
Compound Name: MPP+ iodide

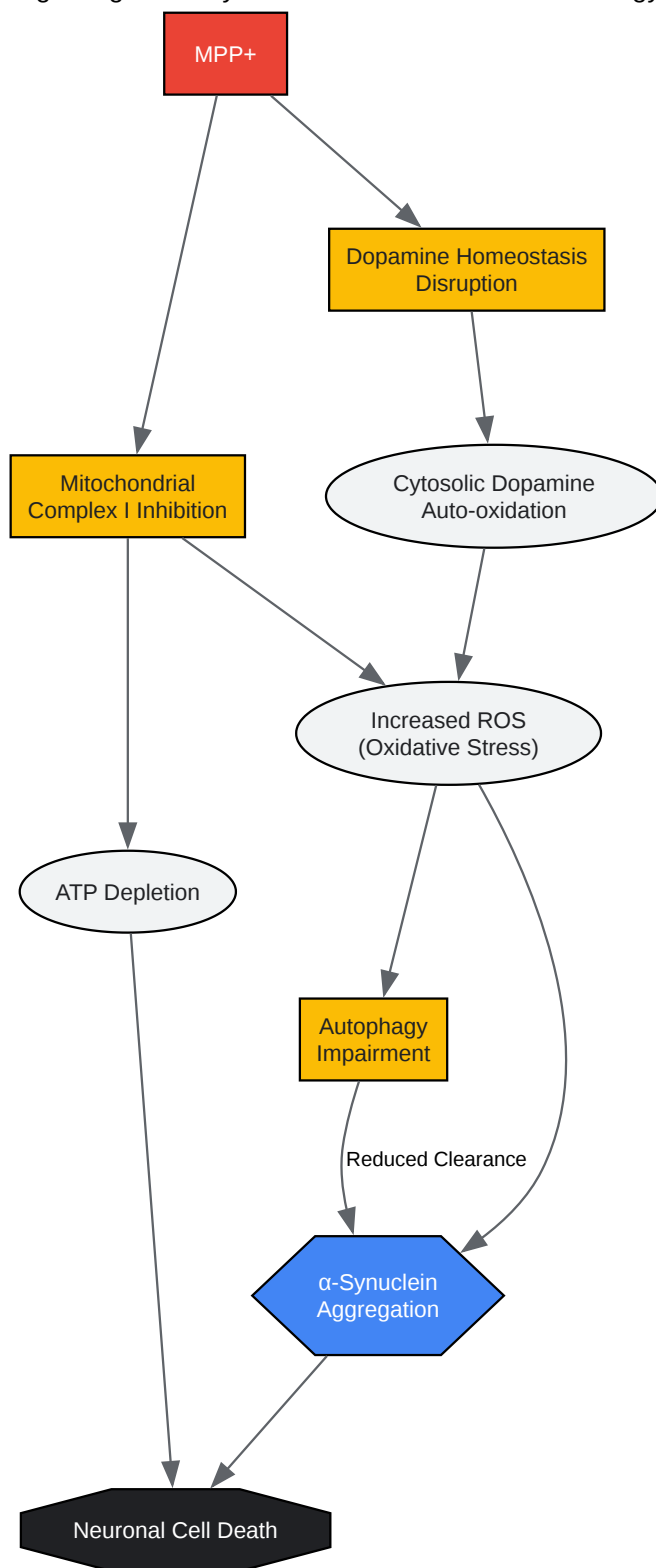
Cat. No.: B127122

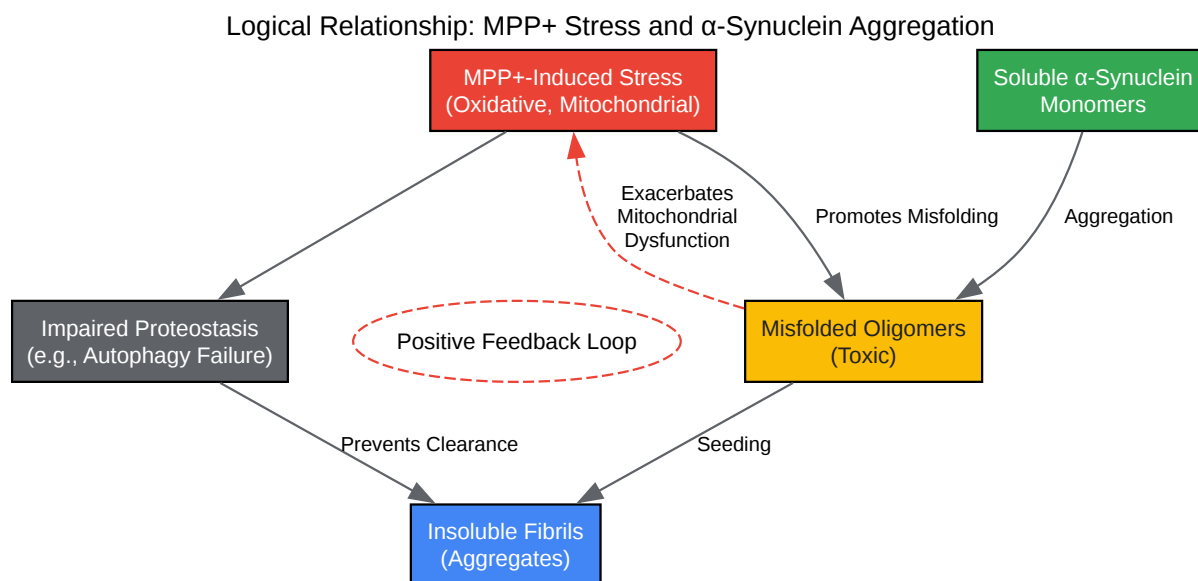
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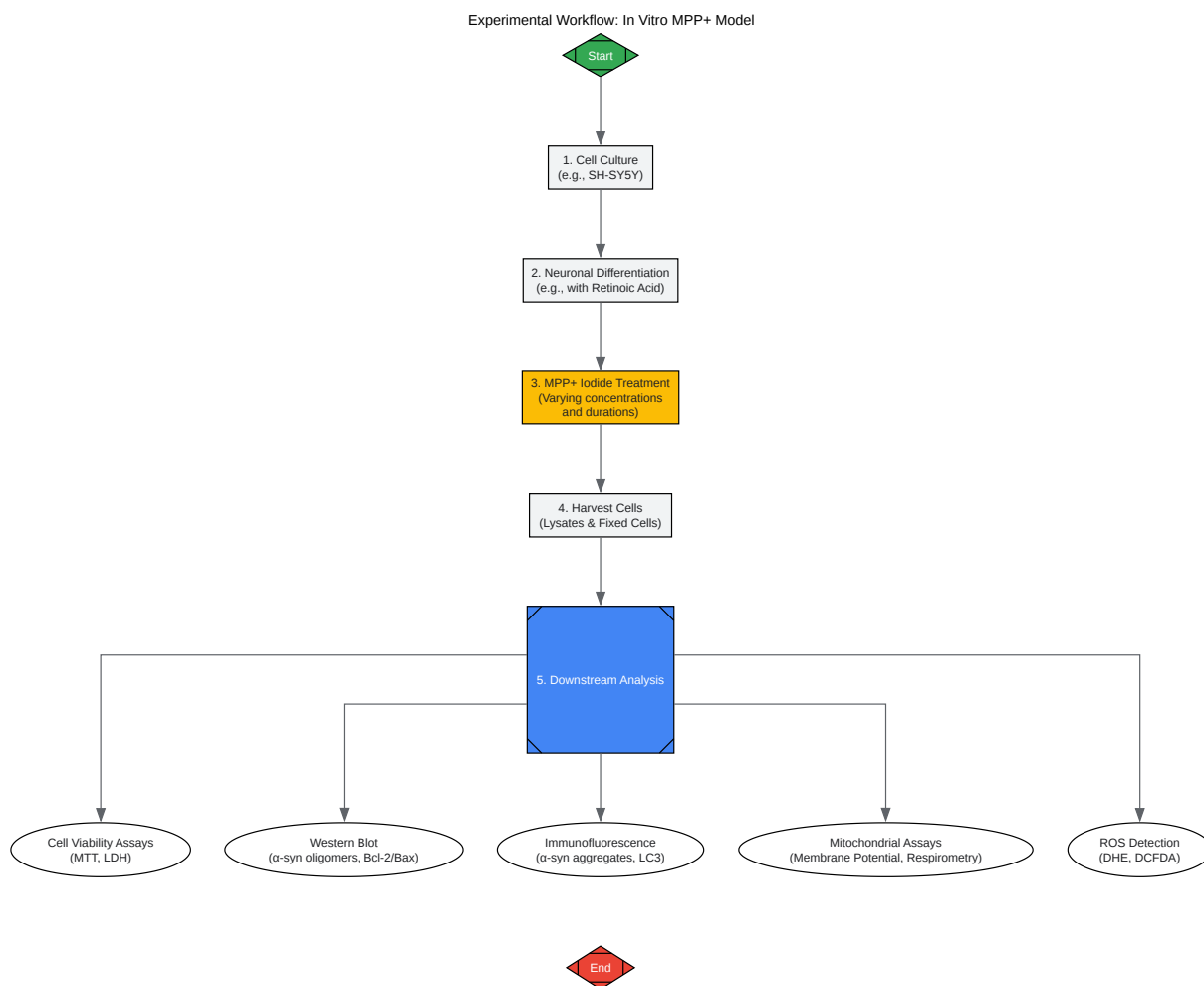
MPP+ is the toxic bioactivation product of 1-methyl-4-phenyl-1,2,3,6-tetrahydropyridine (MPTP).[1] MPTP, being lipid-soluble, can readily cross the blood-brain barrier.[2] Within the brain, primarily in astrocytes, MPTP is metabolized by monoamine oxidase B (MAO-B) into its toxic form, MPP+.[2] This charged molecule is then selectively taken up by dopaminergic neurons through the dopamine transporter (DAT).[3][4] Once inside the neuron, MPP+ is concentrated in the mitochondria due to the organelle's negative membrane potential. This accumulation is the critical first step in its neurotoxic cascade.

Workflow: MPTP Conversion to Intramitochondrial MPP+



Signaling Pathway: MPP⁺-Induced Cellular Pathology





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References

- 1. Mechanism of the neurotoxicity of 1-methyl-4-phenylpyridinium (MPP+), the toxic bioactivation product of 1-methyl-4-phenyl-1,2,3,6-tetrahydropyridine (MPTP) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. MPP+ - Wikipedia [en.wikipedia.org]
- 3. The effect of α -synuclein knockdown on MPP+ toxicity in models of human neurons - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Changes in Neuronal Dopamine Homeostasis following 1-Methyl-4-phenylpyridinium (MPP+) Exposure - PMC [pmc.ncbi.nlm.nih.gov]
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